

Quantitative Profiling of Osoresnontrine

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Compound Focus: Osoresnontrine

CAS No.: 1189767-28-9

Cat. No.: S521137

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The table below summarizes the key biochemical characteristics of **Osoresnontrine** as a selective PDE9A inhibitor.

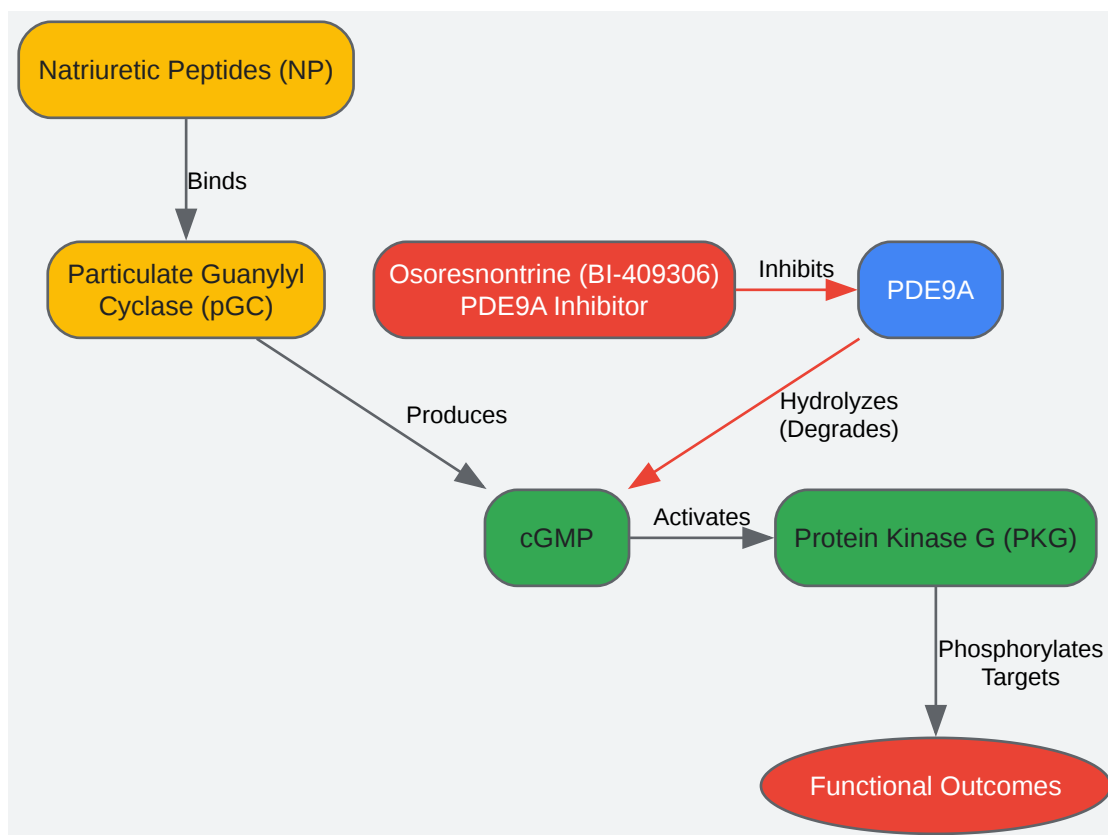
Property	Value / Description
PDE9A IC ₅₀	52 nM [1] [2] [3]
Molecular Weight	311.34 Da [1] [3]
Molecular Formula	C ₁₆ H ₁₇ N ₅ O ₂ [1]
CAS Number	1189767-28-9 [1] [2] [3]
Purity	>98% [1]
Solubility	Soluble in DMSO to >100 mM [1]
Selectivity Profile	Weak activity against PDE1A (IC ₅₀ 1.4 μM) and PDE1C (IC ₅₀ 1.0 μM). Activity against PDE2A, PDE3A, PDE4B, PDE5A, PDE6AB, PDE7A, and PDE10A is negligible (IC ₅₀ > 10 μM) [1] [2].

Mechanism of Action and Signaling Pathway

Osoresnontrine functions by potently and selectively inhibiting Phosphodiesterase 9A (PDE9A). PDE9A is an enzyme that hydrolyzes and breaks down cyclic guanosine monophosphate (cGMP), a critical second messenger in cellular signaling [4]. By inhibiting PDE9A, **Osoresnontrine** elevates and prolongs the intracellular levels of cGMP, which leads to the enhanced activation of downstream effectors like protein kinase G (PKG). This cGMP-PKG signaling pathway influences various physiological processes.

Research indicates that PDE9A preferentially regulates cGMP pools generated by **natriuretic peptide (NP)** signaling via particulate guanylyl cyclase (pGC), rather than those generated by nitric oxide (NO) signaling through soluble guanylyl cyclase (sGC) [5] [6] [4]. This key distinction differentiates it from other PDEs like PDE5A and makes the NP-cGMP-PKG pathway a target for therapeutic intervention.

The following diagram illustrates the proposed signaling pathway regulated by PDE9A inhibition and its potential functional outcomes, particularly in the context of central nervous system (CNS) and cardiovascular research.



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Proposed Experimental Applications

While detailed, step-by-step laboratory protocols for using **Osoresnontrine** are not fully elaborated in the available public literature, the following outlines its application based on cited research contexts.

• In Vitro Cell-Based Assays

- **Purpose:** To investigate the role of PDE9A in models of cardiac hypertrophy or cognitive function.
- **General Method:** Treat primary neonatal rat cardiomyocytes (RNCMs/NRCMs) or neuronal cell cultures with a hypertrophic stimulus (e.g., 100 μ M Phenylephrine (PE) or 1 μ M Endothelin-1 (ET-1)) or other relevant stressor. Co-incubate with **Osoresnontrine** (a reference concentration is 500 nM) [7].
- **Key Readouts:**
 - **Hypertrophy:** Measure cell surface area and expression of fetal genes (e.g., *Nppa*, *Nppb*).
 - **cGMP Signaling:** Quantify intracellular cGMP levels using ELISA or similar techniques.
 - **PKG Activity:** Assess downstream PKG activation.
- **Validation:** The anti-hypertrophic effects of PDE9A inhibition are blocked by PKG inhibitors, confirming the pathway's specificity [5].

• In Vivo Animal Studies

- **Purpose:** To evaluate the therapeutic potential of **Osoresnontrine** in disease models.
- **General Method:** Administer **Osoresnontrine** orally to rodent models of disease. For example, in a rat model of isoproterenol (ISO)-induced heart failure, **Osoresnontrine** was administered at doses of **1, 3, and 9 mg·kg⁻¹·d⁻¹** for three weeks [7].
- **Key Readouts:**
 - **Cardiac Function:** Assessed via echocardiography (e.g., ejection fraction, fractional shortening).
 - **Molecular Analysis:** Measure myocardial cGMP levels, phosphorylation of key proteins like phospholamban (PLB), and expression of SERCA2a in heart tissue post-sacrifice [7].

Research Context and Potential

Osoresnontrine has been primarily investigated for potential use in central nervous system (CNS) disorders and cardiovascular diseases.

- **CNS Applications:** Due to its brain penetrance, it has been studied as a potential treatment for **Alzheimer's disease and schizophrenia**, with the aim of enhancing memory and cognitive function [1] [6].
- **Cardiovascular Applications:** Preclinical studies show that PDE9A inhibition protects against pathological cardiac hypertrophy, improves calcium handling, and postpones the transition to heart failure by upregulating the NP-cGMP-PKG pathway [5] [4] [7].

I hope these structured application notes provide a solid foundation for your research planning. Should you require further details on a specific experimental area, please feel free to ask.

Reference List

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